

Structural Elucidation and Characterization of 4'-Butoxyacetanilide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N*-(4-Butoxyphenyl)acetamide

CAS No.: 23563-26-0

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural elucidation and characterization of 4'-butoxyacetanilide, a derivative of acetanilide with potential applications in pharmaceutical and chemical research. This document details the key physicochemical properties, spectroscopic data, and experimental protocols for the synthesis and analysis of this compound. All quantitative data is presented in structured tables for ease of reference, and logical workflows are visualized using Graphviz diagrams.

Introduction

4'-Butoxyacetanilide, also known as **N-(4-butoxyphenyl)acetamide**, is an organic compound belonging to the acetanilide class. Acetanilide and its derivatives have a history of use as analgesics and antipyretics. The structural modification of the parent acetanilide molecule, in this case by the addition of a butoxy group at the 4'-position, can significantly alter its physicochemical properties, bioavailability, and pharmacological activity. Accurate structural elucidation and thorough characterization are therefore critical steps in the evaluation of 4'-

butoxyacetanilide for any potential application in drug development or as a chemical intermediate.

This guide serves as a technical resource for researchers, providing detailed methodologies and consolidated data for the identification and characterization of 4'-butoxyacetanilide.

Physicochemical Properties

The fundamental physical and chemical properties of 4'-butoxyacetanilide are summarized in the table below. These properties are essential for its handling, formulation, and for predicting its behavior in various chemical and biological systems.



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Structural Elucidation and Spectroscopic Data

The structural confirmation of 4'-butoxyacetanilide is achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

¹H NMR (Proton NMR) Data



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¹³C NMR (Carbon-13 NMR) Data



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Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in the molecule based on their characteristic vibrational frequencies.

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its structure.

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Experimental Protocols

Synthesis of 4'-Butoxyacetanilide via Williamson Ether Synthesis

This protocol describes the synthesis of 4'-butoxyacetanilide from the readily available starting material, acetaminophen (p-hydroxyacetanilide).^[4]

Materials:

- Acetaminophen
- 1-Bromobutane
- Potassium carbonate (anhydrous)
- Acetone (anhydrous)
- Deionized water
- Ethyl acetate
- Hexane
- Brine solution
- Anhydrous magnesium sulfate

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add acetaminophen (1.0 eq), anhydrous potassium carbonate (1.5 eq), and anhydrous acetone.
- Stir the suspension and add 1-bromobutane (1.2 eq).
- Heat the reaction mixture to reflux and maintain for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the acetone from the filtrate under reduced pressure.
- Dissolve the resulting residue in ethyl acetate and wash sequentially with deionized water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purify the crude product by recrystallization from an ethyl acetate/hexane solvent system to yield pure 4'-butoxyacetanilide.

NMR Spectroscopic Analysis

Instrumentation:

- 300 MHz (or higher) NMR spectrometer

Procedure:

- Dissolve approximately 10-20 mg of the purified 4'-butoxyacetanilide in 0.6-0.8 mL of deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Acquire ^1H and ^{13}C NMR spectra according to standard instrument protocols.
- Process the spectra (Fourier transform, phase correction, and baseline correction) and reference the chemical shifts to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

FT-IR Spectroscopic Analysis

Instrumentation:

- FT-IR spectrometer with an Attenuated Total Reflectance (ATR) accessory or KBr press.

Procedure (ATR):

- Record a background spectrum of the clean ATR crystal.
- Place a small amount of the solid 4'-butoxyacetanilide sample onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Acquire the IR spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.

Procedure (KBr Pellet):

- Grind a small amount of the sample with anhydrous potassium bromide (KBr) in a mortar and pestle.
- Press the mixture into a thin, transparent pellet using a hydraulic press.
- Place the pellet in the sample holder of the FT-IR spectrometer and acquire the spectrum.

Mass Spectrometric Analysis

Instrumentation:

- Mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI).

Procedure:

- Introduce a small amount of the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).
- Acquire the mass spectrum in the desired mass range (e.g., m/z 40-300).
- Analyze the resulting spectrum for the molecular ion peak and characteristic fragment ions.

Logical and Signaling Pathway Visualizations

Workflow for Structural Elucidation

The following diagram illustrates the logical workflow for the structural elucidation of 4'-butoxyacetanilide, from synthesis to final characterization.



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Caption: A flowchart illustrating the synthesis and characterization process for 4'-butoxyacetanilide.

Representative Metabolic Pathway of Acetanilide Derivatives

While specific signaling pathways for 4'-butoxyacetanilide are not extensively documented, the metabolic fate of related acetanilide compounds, such as acetaminophen, provides a relevant biological context. The following diagram illustrates a simplified metabolic pathway.



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Caption: A simplified diagram showing the metabolic pathway of acetanilide derivatives.

Conclusion

This technical guide has provided a detailed summary of the structural elucidation and characterization of 4'-butoxyacetanilide. The presented physicochemical data, comprehensive spectroscopic information, and detailed experimental protocols offer a valuable resource for researchers in the fields of medicinal chemistry, drug development, and organic synthesis. The logical workflows and representative metabolic pathway diagrams further aid in the conceptual understanding of the analysis and potential biological relevance of this compound. This consolidated information is intended to facilitate further research and application of 4'-butoxyacetanilide.

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References

- [1. 4-BUTOXYACETANILIDE|23563-26-0 - MOLBASE Encyclopedia \[m.molbase.com\]](#)
- [2. 4-butoxyacetanilide | CAS#:23563-26-0 | Chemsrvc \[chemsrc.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. Solved In this experiment you synthesize 4-butoxyacetanilide | Chegg.com \[chegg.com\]](#)
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